

Environmental Fate of 2-Isopropylthioxanthone-d7: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropylthioxanthone-d7

Cat. No.: B587651

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Disclaimer: Specific environmental fate data for **2-Isopropylthioxanthone-d7** (2-ITX-d7) is not readily available in published literature. This guide utilizes data for its non-deuterated analogue, 2-Isopropylthioxanthone (2-ITX), as a surrogate. The presence of deuterium atoms on the isopropyl group is not expected to significantly alter the compound's environmental behavior under most conditions, but this assumption should be noted. The primary application of 2-ITX-d7 is as an internal standard in analytical chemistry for the quantification of 2-ITX.

Introduction

2-Isopropylthioxanthone (2-ITX) is a photoinitiator used in ultraviolet (UV) curing applications, such as printing inks and coatings. Its presence in food packaging has raised concerns about migration into foodstuffs and potential human exposure.^[1] Understanding the environmental fate of 2-ITX is crucial for assessing its potential risks to ecosystems. This technical guide provides an in-depth overview of the expected environmental behavior of 2-ITX-d7, based on data from 2-ITX and related thioxanthone derivatives.

Physicochemical Properties

The environmental transport and partitioning of a chemical are largely governed by its physicochemical properties.

Property	Value	Source
CAS Number	5495-84-1 (for 2-ITX)	[2] [3]
Molecular Formula	C ₁₆ H ₁₄ OS	[2] [3] [4]
Molecular Weight	254.35 g/mol	[2] [3]
Melting Point	76 °C	[3]
Boiling Point	398.9 ± 32.0 °C (Predicted)	[3]
Water Solubility	340 µg/L at 20°C	[3]
LogP (Octanol-Water Partition Coefficient)	5.59 at 20°C	[3]
Vapor Pressure	0 Pa at 20°C	[3]

The high LogP value and low water solubility suggest that 2-ITX has a strong tendency to partition from water into organic matrices such as soil, sediment, and biota.

Environmental Degradation Pathways

The primary degradation pathways for 2-ITX in the environment are expected to be photodegradation and biodegradation.

Photodegradation

Thioxanthone and its derivatives are known to be photosensitive and are used as photoinitiators because of this property.[\[5\]](#)[\[6\]](#) In the presence of light, particularly UV radiation, 2-ITX is expected to undergo degradation. The proposed photodegradation pathway involves the excitation of the thioxanthone molecule, which can then react with oxygen. This can lead to the formation of various photo-oxidation products. Key transformation products are likely to be the corresponding sulfoxide and sulfone.

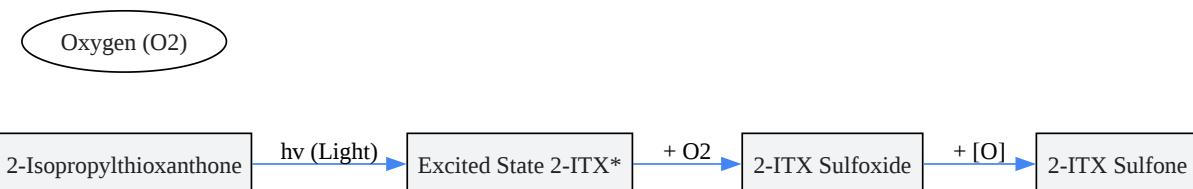
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Figure 1: Proposed photodegradation pathway of 2-Isopropylthioxanthone.

Biodegradation

While specific biodegradation studies for 2-ITX in environmental matrices are limited, studies on its metabolism in mammals can provide insights into potential biotic degradation pathways. In vitro metabolism studies with rat and human liver microsomes have shown that 2-ITX is metabolized, primarily at the isopropyl group and the sulfur atom.^[7] This suggests that microorganisms in soil and water could potentially degrade 2-ITX through similar oxidative reactions.

The high hydrophobicity of 2-ITX may limit its bioavailability to microorganisms in aqueous environments, as it will tend to sorb strongly to organic matter. Biodegradation is therefore expected to be more significant in soil and sediment environments.

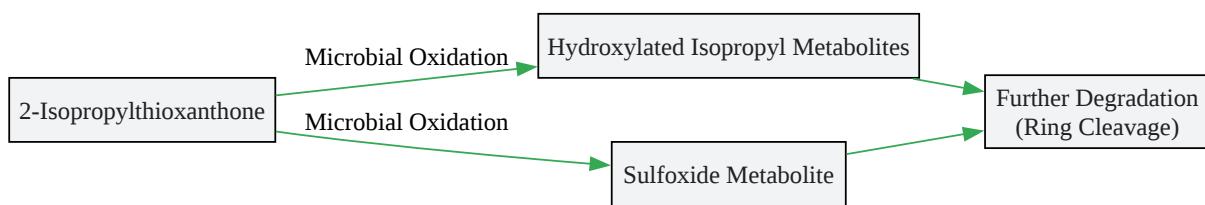
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Figure 2: Potential biodegradation pathways of 2-Isopropylthioxanthone.

Environmental Partitioning

Soil and Sediment Sorption

The high LogP value of 2-ITX indicates a strong affinity for organic carbon. Therefore, it is expected to bind tightly to soil and sediment. The extent of this sorption is described by the soil organic carbon-water partitioning coefficient (Koc). While an experimental Koc for 2-ITX is not available, it is expected to be high, leading to low mobility in soil and a tendency to accumulate in sediments if released into aquatic environments.

Bioaccumulation

The high lipophilicity of 2-ITX suggests a potential for bioaccumulation in aquatic organisms. Chemicals with a high LogP value tend to accumulate in the fatty tissues of organisms. Further studies are needed to determine the bioaccumulation factor (BCF) for 2-ITX in relevant species.

Ecotoxicity

Limited ecotoxicity data is available for 2-ITX. A safety data sheet for 2-isopropylthioxanthone provides the following information, which is likely based on analogy to similar substances:

Test	Organism	Endpoint	Value	Guideline
Acute Toxicity	Desmodesmus subspicatus (green algae)	EC10 (72 h)	0.015 mg/L	OECD Test Guideline 201
Toxicity to Bacteria	Activated sludge	EC50 (3 h)	> 1,000 mg/L	OECD Test Guideline 209

These data suggest that 2-ITX may be toxic to aquatic primary producers at low concentrations, while its acute toxicity to the microbial communities in wastewater treatment plants appears to be low.

Experimental Protocols

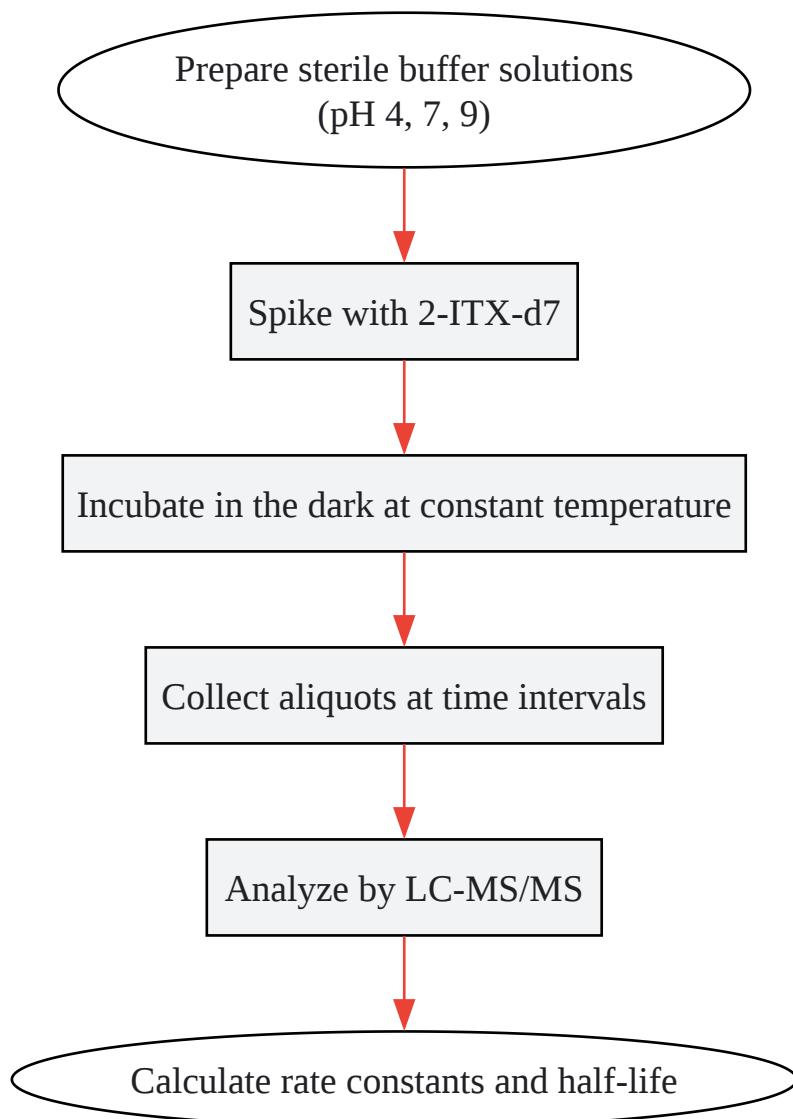
To definitively determine the environmental fate of 2-ITX-d7, a series of standardized laboratory studies are required. The following outlines the methodologies for key experiments based on OECD Guidelines for the Testing of Chemicals.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Hydrolysis as a Function of pH (Adapted from OECD Guideline 111)

Objective: To determine the rate of abiotic degradation of 2-ITX-d7 in aqueous solutions at different pH values.

Methodology:

- Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- Add a known concentration of 2-ITX-d7 to each buffer solution.
- Incubate the solutions in the dark at a constant temperature (e.g., 25°C).
- At specified time intervals, collect aliquots from each solution.
- Analyze the concentration of the parent compound and any major degradation products using a suitable analytical method such as LC-MS/MS.
- Calculate the hydrolysis rate constant and half-life at each pH.



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Figure 3: Experimental workflow for hydrolysis testing.

Aerobic and Anaerobic Transformation in Soil (Adapted from OECD Guideline 307)

Objective: To determine the rate and pathway of 2-ITX-d7 degradation in soil under aerobic and anaerobic conditions.

Methodology:

- Select and characterize a representative soil type.

- Apply a known concentration of 2-ITX-d7 to soil samples.
- For aerobic testing, maintain the soil at a specific moisture content and temperature, ensuring adequate aeration.
- For anaerobic testing, saturate the soil with water and create an oxygen-free environment.
- At various time points, extract soil samples and analyze for the parent compound and transformation products.
- Mineralization can be assessed by trapping evolved $^{14}\text{CO}_2$ if ^{14}C -labeled 2-ITX is used.
- Determine the degradation half-life (DT50) for both conditions.

Adsorption - Desorption Using a Batch Equilibrium Method (Adapted from OECD Guideline 106)

Objective: To determine the soil and sediment sorption and desorption coefficients (Kd and Koc) of 2-ITX-d7.

Methodology:

- Select a range of soils with varying organic carbon content and texture.
- Prepare solutions of 2-ITX-d7 in a suitable aqueous matrix (e.g., 0.01 M CaCl_2).
- Add the solutions to known amounts of soil in centrifuge tubes.
- Equilibrate the soil-water slurries by shaking for a defined period.
- Separate the solid and aqueous phases by centrifugation.
- Measure the concentration of 2-ITX-d7 in the aqueous phase.
- Calculate the amount of substance sorbed to the soil.
- Determine the adsorption coefficient (Kd) and normalize to organic carbon content to obtain Koc.

- For desorption, replace a portion of the supernatant with fresh aqueous matrix and re-equilibrate.

Analytical Methods

The detection and quantification of 2-ITX in environmental matrices typically require sensitive analytical techniques due to the expected low concentrations.

Sample Preparation:

- Water: Solid-phase extraction (SPE) is a common method for pre-concentrating 2-ITX from water samples.
- Soil and Sediment: Solvent extraction, such as pressurized liquid extraction (PLE) or ultrasonic extraction, is used to isolate the analyte from the solid matrix.

Analytical Instrumentation:

- High-Performance Liquid Chromatography (HPLC) with Diode Array Detection (DAD) or Fluorescence Detection (FLD) can be used for quantification.[\[1\]](#)
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers high selectivity and sensitivity, making it the preferred method for complex matrices and low-level detection.[\[13\]](#)

Conclusion

While specific environmental fate data for **2-Isopropylthioxanthone-d7** is scarce, its physicochemical properties and data from its non-deuterated analogue, 2-ITX, provide a basis for a preliminary environmental risk assessment. 2-ITX is expected to be persistent in the environment, with photodegradation and biodegradation being the primary degradation pathways. Its high lipophilicity suggests a strong tendency to partition to soil, sediment, and biota, indicating low mobility but a potential for bioaccumulation. Further experimental studies following standardized guidelines are necessary to definitively characterize the environmental fate and behavior of this compound.

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